

Dodecylamine Acetate: A Comprehensive Safety Analysis for Research and Development

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Compound of Interest

Compound Name: *Dodecylamine acetate*

CAS No.: *2016-56-0*

Cat. No.: *B148181*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecylamine acetate, the acetate salt of the 12-carbon primary aliphatic amine dodecylamine, is a cationic surfactant with a range of applications in industrial processes and as a potential component in various formulations. Due to its chemical nature, a thorough understanding of its safety profile is paramount for professionals handling this substance in research and development settings. This technical guide provides a detailed analysis of the available safety data for **dodecylamine acetate** and its parent compound, dodecylamine, to support informed risk assessments and ensure safe handling practices. The information presented is compiled from Safety Data Sheets (SDS), regulatory agency dossiers, and scientific literature.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of **dodecylamine acetate** is essential for predicting its behavior and potential for exposure.

Property	Value	Reference
Chemical Name	Acetic acid; dodecan-1-amine	[1]
CAS Number	2016-56-0	[1]
Molecular Formula	C ₁₄ H ₃₁ NO ₂	[1]
Molecular Weight	245.41 g/mol	
Appearance	White crystalline powder with a characteristic odor.	[2]
Melting Point	27-29 °C (for dodecylamine)	[3]
Boiling Point	247-249 °C (for dodecylamine)	[3]
Water Solubility	78 mg/L at 25 °C (for dodecylamine)	[2]
Surface Tension	51.3 mN/m at 20 °C (for dodecylamine)	[4]
pKa	~10.6 at 25 °C (for dodecylamine)	[4]

Toxicological Profile

The toxicological data for **dodecylamine acetate** is primarily derived from studies on the parent compound, dodecylamine. The acetate salt is expected to have a similar toxicological profile.

Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference
LD ₅₀	Rat (male and female)	Oral	> 2,000 mg/kg bw	Not Classified	[4]
LD ₅₀	Mouse	Intraperitoneal	320 mg/kg bw	-	[2]
LD ₅₀	Rabbit	Dermal	-	Corrosive	[5]

Skin and Eye Irritation

Dodecylamine is classified as corrosive to the skin and is expected to cause serious eye damage.[5]

Endpoint	Species	Result	Classification	Reference
Skin Irritation/Corrosion	Rabbit	Corrosive (after 3 min exposure)	GHS Category 1	[4]
Eye Irritation/Damage	-	Expected to be corrosive	GHS Category 1	[5]

Sensitization

There are currently no definitive studies available to classify the skin sensitization potential of dodecylamine or **dodecylamine acetate**.

Repeated Dose Toxicity

In a combined repeated dose and reproductive/developmental screening toxicity study (OECD TG 422) on a related substance, a No-Observed-Adverse-Effect Level (NOAEL) of 10 mg/kg/day was established based on squamous hyperplasia in the forestomach at higher doses.[6]

Genotoxicity

A bacterial reverse mutation assay (Ames test) conducted on a related compound, N,N-dimethyldodecylamine, was negative for mutagenicity both with and without metabolic activation.[7]

Carcinogenicity and Reproductive Toxicity

There is currently insufficient data to classify the carcinogenic or reproductive toxicity of **dodecylamine acetate**. A screening study on a related substance did not show adverse reproductive effects at doses that did not also produce parental toxicity.[5]

Ecotoxicological Profile

The environmental hazards of **dodecylamine acetate** are a significant consideration due to its surfactant properties. Data for the structurally related N,N-dimethyldodecylamine indicates high toxicity to aquatic organisms.

Endpoint	Species	Value	Reference
Acute Toxicity			
96h-LC ₅₀	Brachydanio rerio (Zebrafish)	0.71 – 1 mg/L	[7]
48h-EC ₅₀	Daphnia magna (Water flea)	0.083 mg/L	[7]
72h-EC ₅₀	Scenedesmus subspicatus (Green algae)	< 23.5 µg/L	[7]
Chronic Toxicity			
21d-NOEC	Daphnia magna (Water flea)	36 µg/L	[7]

Experimental Protocols

The toxicological and ecotoxicological data presented are based on internationally recognized standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (based on OECD Guideline 401)

The acute oral toxicity is determined by administering the substance in graduated doses to several groups of experimental animals (typically rats). Observations of effects and mortality are made over a period of 14 days. The LD₅₀, the statistically estimated dose that is expected to be lethal to 50% of the animals, is then calculated.

Skin Corrosion/Irritation (based on OECD Guideline 404)

This test involves the application of the test substance to a small area of the skin of an experimental animal (usually a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. For corrosive substances, the test is terminated upon observation of severe skin reactions.

Acute Fish Toxicity (based on OECD Guideline 203)

Fish (e.g., Zebrafish) are exposed to the test substance in a range of concentrations for a period of 96 hours. Mortality and other abnormal effects are recorded at 24, 48, 72, and 96 hours. The LC₅₀, the concentration lethal to 50% of the fish, is calculated at each observation time.

Acute Daphnia Toxicity (based on OECD Guideline 202)

Daphnia magna are exposed to the test substance at various concentrations for 48 hours. The endpoint is immobilization, and the EC₅₀, the concentration that immobilizes 50% of the daphnids, is determined.

Algal Growth Inhibition Test (based on OECD Guideline 201)

A culture of a unicellular green algae species is exposed to the test substance at different concentrations over a period of 72 hours. The inhibition of growth is measured, and the EC₅₀, the concentration causing a 50% reduction in growth or growth rate, is calculated.

Hazard Identification and Safe Handling Workflow

The following diagrams illustrate the logical flow of hazard identification and the recommended workflow for safe handling and emergency response.

Caption: Hazard identification and classification workflow for **dodecylamine acetate**.



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Caption: Recommended safe handling and first aid workflow for **dodecylamine acetate**.

Conclusion

Dodecylamine acetate is a chemical that requires careful handling due to its corrosive nature to the skin and eyes, and its high toxicity to aquatic organisms. While its acute oral toxicity is low, the primary hazards are associated with direct contact and environmental release.

Researchers, scientists, and drug development professionals must adhere to strict safety

protocols, including the use of appropriate engineering controls and personal protective equipment. In the event of exposure, immediate and appropriate first aid measures are crucial. The data presented in this guide should be used to inform risk assessments and to establish safe laboratory and manufacturing practices. Further research into the sensitization potential and long-term toxicological effects of **dodecylamine acetate** would provide a more complete safety profile.

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